

Application Notes and Protocols: Preparation of GKA50 Quarterhydrate Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GKA50 quarterhydrate

Cat. No.: B15576818

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GKA50 is a potent, small-molecule allosteric activator of the enzyme glucokinase (GK).[1] Glucokinase plays a crucial role as a glucose sensor in pancreatic β -cells and hepatocytes, regulating glucose-stimulated insulin secretion and glucose metabolism. GKA50 enhances the enzyme's affinity for glucose, leading to increased insulin release and greater glucose uptake in the liver.[1] **GKA50 quarterhydrate** is a hydrated form of the compound.[2][3][4] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications such as cell-based assays and in vivo studies.[5][6] Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing GKA50 stock solutions due to its high solubilizing capacity.[7][8] This document provides a detailed protocol for the preparation, storage, and handling of **GKA50 quarterhydrate** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key physicochemical properties and storage recommendations for **GKA50 quarterhydrate** is provided below.

Property	Value	Source(s)
Molecular Formula	$C_{26}H_{28}N_2O_6 \cdot \frac{1}{4}H_2O$	[2][3][9]
Molecular Weight	469.01 g/mol	[2][4][9]
Appearance	White to off-white solid	[2]
Purity	≥98%	[7]
Solubility in DMSO	~46 mg/mL (~98.08 mM)	[2]
Storage (Solid Powder)	-20°C for up to 3 years	[2][4]
Storage (Stock Solution in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[2][4][10][11]

Experimental Protocols

Protocol 1: Preparation of a 10 mM GKA50 Quarterhydrate Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **GKA50 quarterhydrate** in DMSO.

Materials:

- **GKA50 quarterhydrate** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block
- Ultrasonic bath (sonicator)

- Calibrated micropipettes and sterile tips

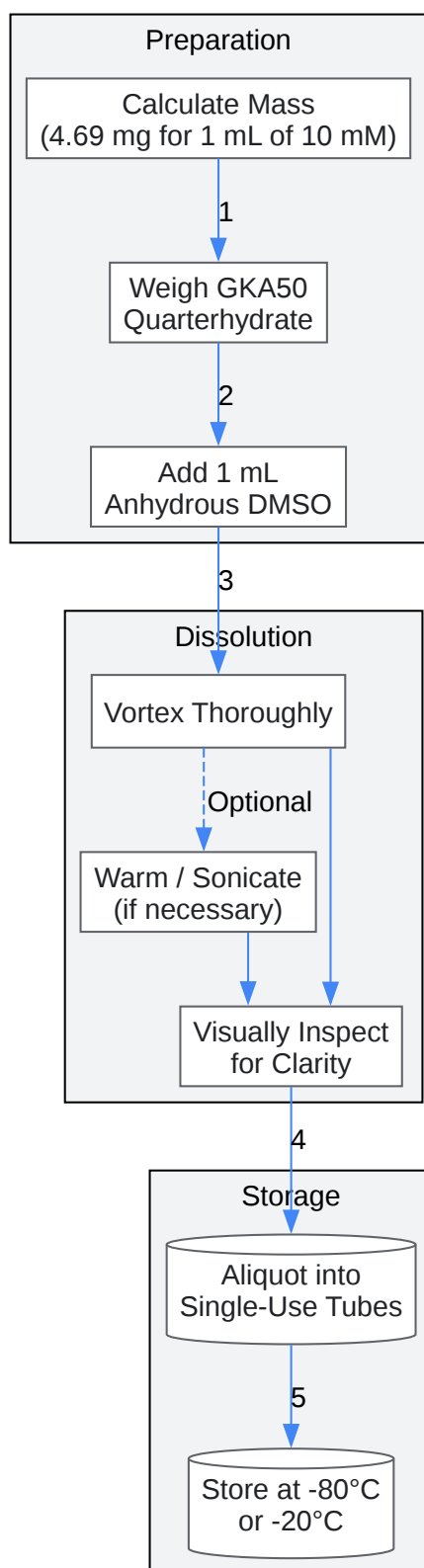
Methodology:

- Calculation of Mass:
 - To prepare a stock solution of a specific molarity, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For 1 mL of a 10 mM stock solution of **GKA50 quarterhydrate** (MW = 469.01 g/mol):
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 469.01 \text{ g/mol} / 1000 = 4.69 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.69 mg of **GKA50 quarterhydrate** powder and add it to the tube.
- Dissolution:
 - Add 1 mL of high-purity, anhydrous DMSO to the tube containing the **GKA50 quarterhydrate** powder.^[1] The use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.^{[1][2][11]}
 - Cap the tube tightly and vortex thoroughly for several minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming (e.g., in a 37°C water bath) and/or sonication in an ultrasonic bath may be required to achieve a clear solution.^{[1][11][12]} Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - Once the **GKA50 quarterhydrate** is completely dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled tubes.^{[1][10]} This practice prevents repeated freeze-thaw cycles, which can lead to compound degradation.^[10]

- Label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
- For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)[\[10\]](#)[\[11\]](#) For short-term storage (up to 1 month), -20°C is suitable.[\[2\]](#)[\[10\]](#)[\[11\]](#)

Visualizations

Experimental Workflow for Stock Solution Preparation

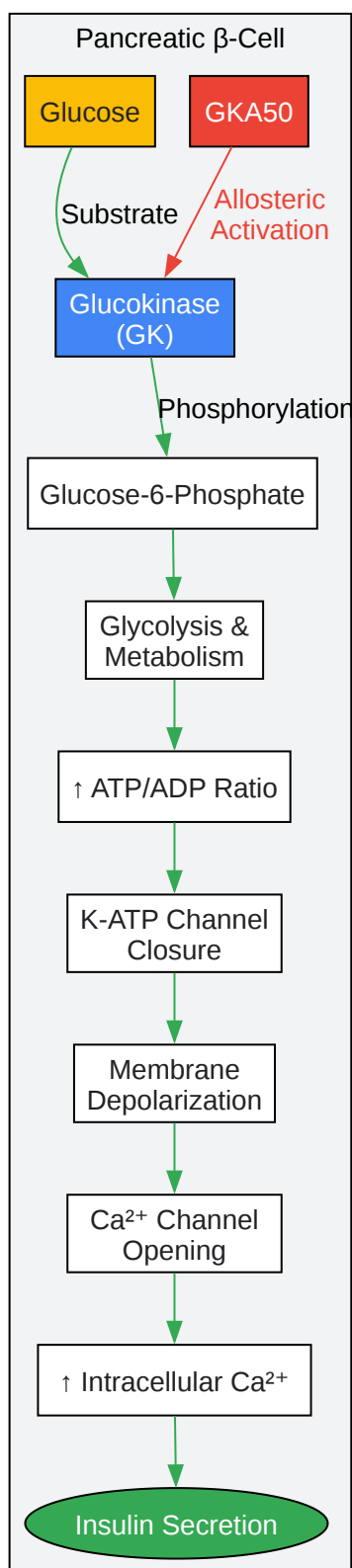


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Caption: Workflow for preparing **GKA50 quarterhydrate** stock solution in DMSO.

Mechanism of Action: Glucokinase Activation

GKA50 acts as an allosteric activator of glucokinase, a key enzyme in glucose metabolism. This activation leads to a cascade of events, particularly in pancreatic β -cells, resulting in insulin secretion.



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Caption: Simplified signaling pathway of GKA50-mediated insulin secretion.

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